

(3-Bromopropyl)benzene chemical properties and structure

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Compound of Interest

Compound Name: (3-Bromopropyl)benzene

Cat. No.: B042933

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(3-Bromopropyl)benzene: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and reactivity of **(3-bromopropyl)benzene**. It is intended for researchers, scientists, and professionals in the field of drug development and materials science who utilize this versatile chemical intermediate.

Chemical Properties and Structure

(3-Bromopropyl)benzene, also known as 3-phenylpropyl bromide, is an organic compound that serves as a key intermediate in various chemical syntheses. Its chemical structure consists of a benzene ring attached to a three-carbon propyl chain with a bromine atom at the terminal position.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-Bromo-3-phenylpropane[1][2]
CAS Number	637-59-2[1][2][3][4]
Molecular Formula	C ₉ H ₁₁ Br[1][2][3][4]
Molecular Weight	199.09 g/mol [3][4]
SMILES	C1=CC=C(C=C1)CCBr[5]
InChI	InChI=1S/C9H11Br/c10-8-4-7-9-5-2-1-3-6-9/h1-3,5-6H,4,7-8H2[2][5]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless to light yellow liquid[4]
Boiling Point	237-238 °C[4]
Melting Point	-34 °C to -39 °C[6]
Density	1.31 g/mL at 25 °C[4]
Solubility	Insoluble in water; soluble in chloroform and ethyl acetate.[6]
Refractive Index	1.546[7]
Flash Point	102 °C[8]

Synthesis and Reactivity

(3-Bromopropyl)benzene is a valuable reagent due to the reactivity of the bromine atom, which acts as a good leaving group in nucleophilic substitution reactions.

Synthesis

A common method for the synthesis of **(3-bromopropyl)benzene** involves the anti-Markovnikov hydrobromination of allylbenzene. This reaction is typically carried out in the presence of peroxides, which initiate a free-radical chain reaction.

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- To cite this document: BenchChem. [(3-Bromopropyl)benzene chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b042933#3-bromopropyl-benzene-chemical-properties-and-structure>

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